

Structure and chemical formula of Methyl 7-hydroxybenzo[d]dioxole-5-carboxylate

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Compound of Interest

Compound Name:	Methyl 7-hydroxybenzo[d] [1,3]dioxole-5-carboxylate
Cat. No.:	B123838

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An In-depth Technical Guide to Methyl 7-hydroxybenzo[d]dioxole-5-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Methyl 7-hydroxybenzo[d]dioxole-5-carboxylate, detailing its chemical structure, properties, synthesis, and relevance in various research and development fields.

Core Chemical Identity

Methyl 7-hydroxybenzo[d]dioxole-5-carboxylate is an organic compound featuring a benzodioxole core. This heterocyclic moiety is a common scaffold in medicinal chemistry and natural products. The molecule is further substituted with a hydroxyl group and a methyl ester, making it a valuable intermediate for more complex molecular architectures.

Chemical Structure

The fundamental structure consists of a benzene ring fused to a 1,3-dioxole ring. A hydroxyl (-OH) group is attached at the 7-position, and a methyl carboxylate (-COOCH₃) group is at the 5-position.

Caption: 2D Structure of Methyl 7-hydroxybenzo[d]dioxole-5-carboxylate.

Chemical Formula and Properties

The key physicochemical properties of the compound are summarized below.

Property	Value	Reference
CAS Number	116119-01-8	[1] [2] [3]
Molecular Formula	C ₉ H ₈ O ₅	[1] [2] [3]
Molecular Weight	196.16 g/mol	[1] [3]
Appearance	White amorphous powder / White solid	[1]
Solubility	Soluble in Chloroform-d (CDCl ₃), Dichloromethane (DCM), Ethanol, Ethyl Acetate	[3]
Storage Conditions	Store at room temperature under an inert atmosphere	[3]

Experimental Protocols: Synthesis

The synthesis of Methyl 7-hydroxybenzo[d]dioxole-5-carboxylate typically starts from methyl gallate. The following protocol outlines a common synthetic route.[\[1\]](#)

Synthesis from Methyl Gallate

This procedure involves the reaction of methyl gallate with a methylenating agent, such as dibromomethane or diiodomethane, in the presence of a base to form the methylenedioxy bridge.

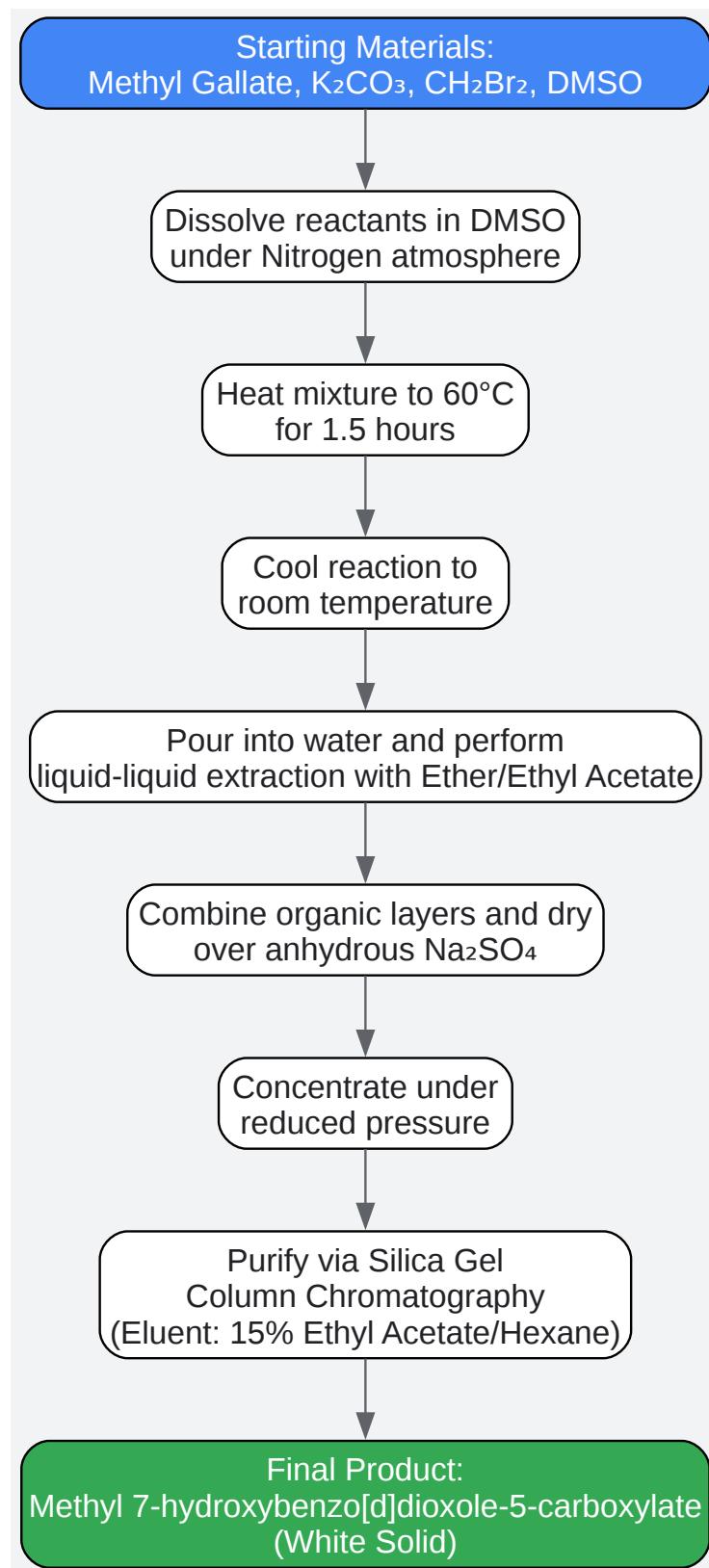
Reagents and Materials:

- Methyl gallate
- Potassium carbonate (K₂CO₃) or Potassium hydrogen carbonate (KHCO₃)
- Dibromomethane (CH₂Br₂) or Diiodomethane (CH₂I₂)

- Dimethyl sulfoxide (DMSO) or Dichloromethane (DCM)
- Ethyl acetate
- Hexane
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Detailed Methodology:

- Reaction Setup: Dissolve methyl gallate (1 equivalent) and potassium carbonate (approx. 1 equivalent) in an appropriate solvent like DMSO in a reaction flask.
- Addition of Reagent: Add dibromomethane (approx. 1.2 equivalents) to the solution.
- Reaction Conditions: Heat the mixture at 60°C for approximately 1.5 hours under an inert nitrogen atmosphere.[\[1\]](#)
- Work-up: After cooling, pour the reaction mixture into water and extract the product with a suitable organic solvent such as ether or ethyl acetate.[\[1\]](#)
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield the crude product.[\[1\]](#)
- Final Purification: Purify the residue by column chromatography on silica gel, using a solvent system like 15% ethyl acetate in hexane as the eluent, to obtain the pure Methyl 7-hydroxybenzo[d]dioxole-5-carboxylate as a white solid.[\[1\]](#)

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Caption: General workflow for the synthesis of the target compound.

Analytical Characterization

Structural confirmation and purity assessment of Methyl 7-hydroxybenzo[d]dioxole-5-carboxylate are typically achieved using standard analytical techniques.

Analytical Technique	Purpose
Nuclear Magnetic Resonance (NMR)	¹ H and ¹³ C NMR spectroscopy to confirm the chemical structure and connectivity of atoms. Synthesis reports confirm the structure via NMR. [1]
Mass Spectrometry (MS)	To determine the molecular weight and fragmentation pattern, confirming the molecular formula.
Infrared Spectroscopy (IR)	To identify characteristic functional groups such as the hydroxyl (-OH), ester carbonyl (C=O), and C-O ether linkages.
Elemental Analysis	To determine the percentage composition of C, H, and O, further verifying the empirical and molecular formula.

Note: Specific spectral data can be obtained from suppliers or chemical databases such as ChemicalBook.[\[4\]](#)

Applications and Research Relevance

While specific applications for Methyl 7-hydroxybenzo[d]dioxole-5-carboxylate are not extensively documented in the provided results, its core structure, benzodioxole, is of significant interest in drug discovery and fine chemical synthesis.

- **Pharmaceutical Intermediates:** Benzodioxole derivatives are crucial building blocks for synthesizing biologically active molecules. They are found in compounds developed as anti-inflammatory, antibacterial, and anti-epileptic drugs.[\[5\]](#)[\[6\]](#)

- Pesticide Synthesis: This class of compounds serves as a precursor for various agricultural chemicals, including insecticides and fungicides.[5][6]
- Organic Synthesis: As a functionalized heterocyclic compound, it is a key reagent for constructing more complex molecular frameworks.[5]
- Fragrances and Dyes: The benzodioxole scaffold is also used in the synthesis of specialty fragrances and functional dyes.[5][6]

The presence of both a hydroxyl and a methyl ester group on the ring provides two distinct points for further chemical modification, enhancing its utility as a versatile intermediate for creating libraries of compounds for screening and development.

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